

Personal protective equipment for handling 1-Myristoyl-3-oleoyl-rac-glycerol

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Compound of Interest

Compound Name: 1-Myristoyl-3-oleoyl-rac-glycerol

Cat. No.: B3026125

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Essential Safety and Handling of 1-Myristoyl-3-oleoyl-rac-glycerol

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of laboratory reagents is paramount. This document provides essential safety and logistical information for **1-Myristoyl-3-oleoyl-rac-glycerol**, a diacylglycerol used in various research applications.

Product Information:

- Name: **1-Myristoyl-3-oleoyl-rac-glycerol**
- Synonyms: DG(14:0/0:0/18:1), 1-Myristin-3-Olein[1]
- CAS Number: 215055-21-3[1]
- Molecular Formula: $C_{35}H_{66}O_5$ [1]
- Appearance: Solid (formulation may be a solution in a solvent like ethanol)

General Safety Precautions:

While a specific Safety Data Sheet (SDS) for **1-Myristoyl-3-oleoyl-rac-glycerol** is not readily available, data from structurally similar compounds indicate that it is not classified as a

hazardous substance.^[2] However, it is crucial to follow standard laboratory safety practices. The usual precautionary measures for handling chemicals should be followed.^[2]

Personal Protective Equipment (PPE):

The following table summarizes the recommended personal protective equipment when handling **1-Myristoyl-3-oleoyl-rac-glycerol**, based on information for similar non-hazardous chemicals.

Protection Type	Recommendation	Notes
Eye Protection	Safety glasses	Recommended as a standard laboratory practice.
Hand Protection	Impermeable and resistant gloves	The specific glove material has not been tested, so selection should be based on the solvent if the product is in solution. ^[2]
Respiratory Protection	Not generally required	Use in a well-ventilated area. If dust or aerosols are generated, a dust respirator may be appropriate. ^{[2][3]}
Skin and Body Protection	Laboratory coat	Standard protective clothing to prevent skin contact. ^[3]

Operational and Disposal Plans:

Handling:

- Limit all unnecessary personal contact.^[3]
- Use in a well-ventilated area.^[3]
- Avoid contact with skin and eyes.^[3]
- Do not eat, drink, or smoke when handling.^[3]

- Keep containers securely sealed when not in use.[3]
- Always wash hands with soap and water after handling.[3]

Storage:

- Store at -20°C for long-term stability.[4]
- Keep container tightly closed in a dry and well-ventilated place.

Spill Management:

- Minor Spills:
 - Clean up spills immediately.[3]
 - Wear appropriate PPE.[3]
 - For solid spills, use dry clean-up procedures and avoid generating dust.[3] Sweep or vacuum up the material.[3]
 - Place the spilled material in a clean, dry, sealable, and labeled container for disposal.[3]
- Major Spills:
 - Evacuate the area and move upwind.[3]
 - Alert emergency responders.[3]
 - Control personal contact by using appropriate PPE, including a dust respirator if necessary.[3]
 - Prevent the spillage from entering drains, sewers, or water courses.[3]

Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.

- Consult with your institution's environmental health and safety (EHS) department for specific disposal guidelines.

Experimental Workflow:

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